

Theoretical vs. Experimental Elemental Composition

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Compound of Interest

Compound Name: (but-3-en-1-yl)tributylstannane

CAS No.: 36635-36-6

Cat. No.: B6270405

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The foundational step in the verification of a synthesized compound like tributyl(isobutyl)stannane is to compare its experimentally determined elemental composition against the theoretically calculated values. The molecular formula, C₁₆H₃₄Sn, dictates a precise ratio of carbon, hydrogen, and tin.

Theoretical Composition

To calculate the theoretical elemental percentages, we use the atomic masses of Carbon (12.011 u), Hydrogen (1.008 u), and Tin (118.710 u).

- Molecular Weight of C₁₆H₃₄Sn: $(16 * 12.011) + (34 * 1.008) + 118.710 = 192.176 + 34.272 + 118.710 = 345.158$ g/mol
- Elemental Percentages:
 - % Carbon (C): $(192.176 / 345.158) * 100 = 55.68\%$
 - % Hydrogen (H): $(34.272 / 345.158) * 100 = 9.93\%$

- % Tin (Sn): $(118.710 / 345.158) * 100 = 34.39\%$

Expected Experimental Data

Experimental data is expected to align closely with these theoretical values. For publication in peer-reviewed journals, such as those from the American Chemical Society, combustion analysis results for carbon and hydrogen must be within $\pm 0.4\%$ of the calculated values.[1][2] High-resolution mass spectrometry (HRMS) can also be used to support the molecular formula assignment, typically requiring accuracy within 5 ppm.[1]

Element	Theoretical Mass %	Acceptable Experimental Range (%)
Carbon (C)	55.68%	55.28% - 56.08%
Hydrogen (H)	9.93%	9.53% - 10.33%
Tin (Sn)	34.39%	Varies by technique (see below)

Analytical Techniques for Elemental Determination

The determination of elemental composition in an organometallic compound requires distinct methodologies for the organic (C, H) and metallic (Sn) components.

Carbon and Hydrogen Determination: Combustion Analysis

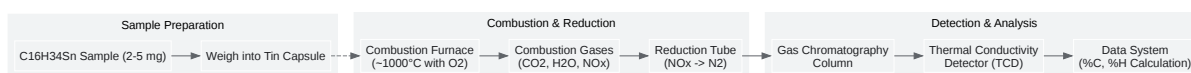
Combustion analysis is the gold-standard for determining the carbon and hydrogen content in organic and organometallic compounds.[3][4]

Principle of Operation The technique relies on the complete and instantaneous combustion of a pre-weighed sample in a high-temperature furnace (~ 1000 - 1800°C) in the presence of excess oxygen.[5] The carbon in the sample is converted to carbon dioxide (CO_2), and the hydrogen is converted to water (H_2O). These combustion gases are then swept by an inert carrier gas (typically helium) through a series of traps and detectors to quantify the amounts of CO_2 and H_2O produced, from which the original C and H percentages are calculated.[5]

Experimental Protocol: CHN Analysis

- **Instrument Calibration:** Calibrate the elemental analyzer using a certified organic analytical standard with a known C, H, N, and S composition. This step is critical for ensuring the accuracy of the results.[2]
- **Sample Preparation:** Accurately weigh approximately 2-5 mg of the C₁₆H₃₄Sn sample into a tin capsule. The sample must be pure and free of residual solvents, as impurities will significantly affect the results.[2]
- **Analysis:** Place the capsule into the instrument's autosampler.
- **Combustion:** The sample is dropped into a high-temperature combustion tube where it is flash-combusted.
- **Gas Separation and Detection:** The resultant gases (CO₂, H₂O, and others) are passed through a reduction tube and then separated via gas chromatography. A thermal conductivity detector (TCD) measures the concentration of each gas.
- **Data Calculation:** The instrument's software calculates the mass percentages of C and H based on the detector signals and the initial sample weight.

Workflow for Combustion-Based CHN Analysis



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Caption: Workflow of a modern CHN elemental analyzer.

Tin (Sn) Determination: Spectroscopic Methods

Quantifying the metal content in an organometallic compound requires techniques that can precisely measure the element irrespective of its chemical bonding. Atomic spectroscopy methods are ideal for this purpose.

A. Inductively Coupled Plasma - Mass Spectrometry (ICP-MS)

ICP-MS is a powerful and highly sensitive technique for determining the total tin content. It provides excellent detection limits, often in the parts-per-trillion (ppt) range.[6]

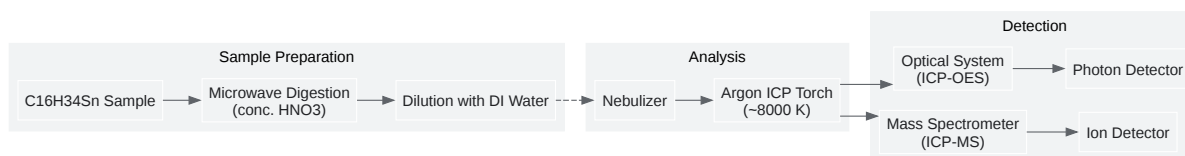
- Principle of Operation: A liquid sample is nebulized into an aerosol and introduced into a high-temperature (6,000-10,000 K) argon plasma. The plasma desolvates, atomizes, and ionizes the tin atoms. These ions are then directed into a mass spectrometer, which separates them based on their mass-to-charge ratio for detection and quantification.[7]
- Experimental Protocol: ICP-MS Analysis
 - Sample Digestion: This is the most critical step. The robust C-Sn bonds must be broken to release the tin into an inorganic form. Accurately weigh a sample of C₁₆H₃₄Sn and digest it using concentrated nitric acid (HNO₃) and often hydrogen peroxide (H₂O₂) in a closed-vessel microwave digestion system.[8] This ensures complete decomposition of the organic matrix.
 - Dilution: Dilute the digested sample to a suitable concentration for analysis using deionized water. The final acid concentration should typically be around 1-2%.
 - Calibration: Prepare a series of calibration standards of known tin concentrations from a certified stock solution.
 - Analysis: Introduce the samples and standards into the ICP-MS. The instrument measures the ion counts for the tin isotopes.
 - Quantification: A calibration curve is generated from the standards, which is then used to determine the tin concentration in the unknown samples.

B. Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES)

ICP-OES is another robust plasma-based technique, suitable for a wide range of concentrations, though generally less sensitive than ICP-MS.[6]

- Principle of Operation: Similar to ICP-MS, the sample is introduced into an argon plasma. However, instead of detecting ions, ICP-OES measures the characteristic wavelengths of light (photons) emitted as the excited tin atoms and ions relax to their ground state. The intensity of the emitted light at a specific wavelength is directly proportional to the concentration of tin in the sample.
- Protocol: The sample preparation (digestion and dilution) is identical to that for ICP-MS. The primary difference lies in the detection method, which is optical rather than mass-based.

Workflow for ICP-Based Tin Analysis



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